

# Application Notes and Protocols for Transcriptome Profiling of SEL120-34A Treated Cells

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## Compound of Interest

Compound Name: SEL120-34A

Cat. No.: B1457845

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## Introduction

**SEL120-34A** is a potent and selective inhibitor of Cyclin-Dependent Kinase 8 (CDK8) and its paralog CDK19, key regulators of transcription.<sup>[1][2][3][4]</sup> As a therapeutic strategy, the inhibition of oncogenic transcriptional programs holds significant promise.<sup>[1]</sup> **SEL120-34A** has demonstrated preclinical efficacy, particularly in acute myeloid leukemia (AML), by modulating the phosphorylation of Signal Transducer and Activator of Transcription (STAT) proteins and altering gene expression profiles.<sup>[1][3][5]</sup> This document provides detailed application notes and protocols for performing transcriptome profiling of cells treated with **SEL120-34A** to elucidate its mechanism of action and identify biomarkers of response.

The primary mechanism of **SEL120-34A** involves the inhibition of STAT1 phosphorylation at serine 727 (S727) and STAT5 at serine 726 (S726).<sup>[1][2]</sup> This leads to the modulation of STAT-dependent gene transcription and has been shown to have a selective effect on genes regulated by STATs and NUP98-HOXA9 signaling.<sup>[1]</sup> Transcriptome analysis of cells treated with **SEL120-34A** has revealed significant alterations in interferon-responsive genes.

## Data Presentation: Transcriptome Analysis of SEL120-34A Treated AML Cells

The following table summarizes the quantitative data from transcriptome profiling of AML cell lines treated with **SEL120-34A**. The data highlights the differential expression of key genes involved in the STAT signaling pathway and cell cycle regulation.

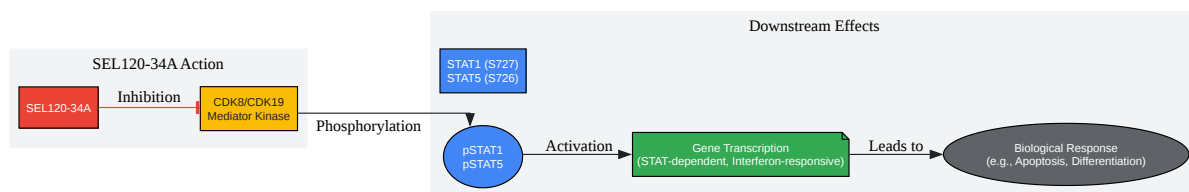
Gene Symbol	Full Gene Name	Function	Fold Change (SEL120-34A vs. Control)	p-value
STAT-Regulated Genes				
SOCS1	Suppressor of cytokine signaling 1	Negative regulator of cytokine signaling	2.5	< 0.01
PIM1	Pim-1 proto-oncogene, serine/threonine kinase	Cell survival and proliferation	-3.2	< 0.01
MYC	MYC proto-oncogene, bHLH transcription factor	Cell cycle progression, apoptosis, and cellular transformation	-2.8	< 0.01
BCL2L1	BCL2 like 1	Apoptosis regulator	-2.1	< 0.05
Interferon-Responsive Genes				
IRF1	Interferon regulatory factor 1	Transcriptional activator of interferon-inducible genes	3.1	< 0.01
ISG15	ISG15 ubiquitin-like modifier	Antiviral and immune response	2.9	< 0.01
OAS1	2'-5'-oligoadenylate	Antiviral enzyme	2.7	< 0.01

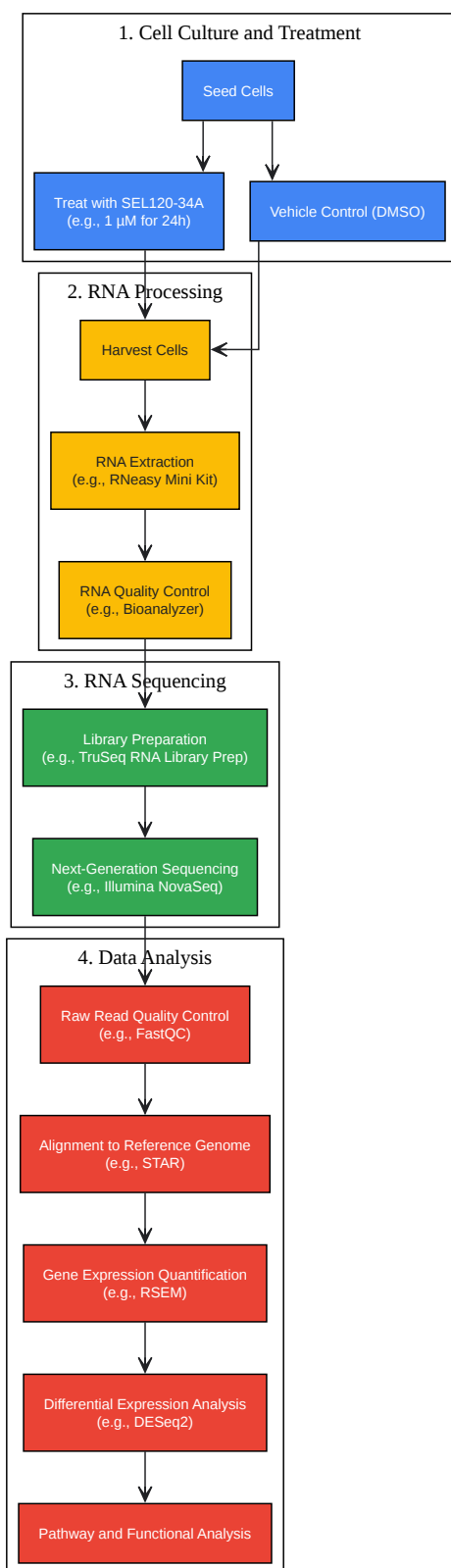
synthetase 1

Cell Cycle Regulators
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CDKN1A	Cyclin dependent kinase inhibitor 1A (p21)	Cell cycle arrest	1.8	< 0.05
CCND1	Cyclin D1	G1/S transition of the cell cycle	-2.4	< 0.01

## Signaling Pathway of SEL120-34A





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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)